

protocol for the synthesis of 2-(Morpholinodithio)benzothiazole from 2-mercaptobenzothiazole

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Compound of Interest

Compound Name: 2-(Morpholinodithio)benzothiazole

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Application Notes and Protocols for the Synthesis of 2-(Morpholinodithio)benzothiazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the synthesis of **2-(Morpholinodithio)benzothiazole** (MBSS), a compound of interest in rubber vulcanization and potentially in drug development. The synthesis is achieved through the oxidative condensation of 2-mercaptobenzothiazole (MBT) with morpholine using sodium hypochlorite as the oxidizing agent. This method is known for its high yield and relatively straightforward procedure. Included are comprehensive experimental details, a summary of quantitative data, and a visual representation of the experimental workflow.

Introduction

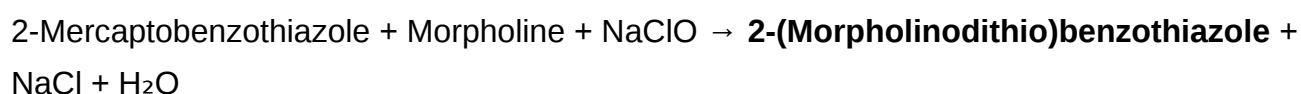
2-(Morpholinodithio)benzothiazole (MBSS), also known as N,N'-dithiodimorpholine benzothiazole sulfenamide, is a widely used delayed-action accelerator in the vulcanization of rubber.[1] Its unique chemical structure, featuring a benzothiazole core linked to a morpholine ring via a disulfide bridge, imparts desirable properties to rubber products.[2] Beyond its industrial applications, the benzothiazole scaffold is a privileged structure in medicinal

chemistry, with derivatives exhibiting a range of biological activities.^[3] This protocol details a reliable and efficient laboratory-scale synthesis of MBSS from 2-mercaptobenzothiazole and morpholine.

Chemical Reaction

The synthesis proceeds via an oxidative condensation reaction where 2-mercaptobenzothiazole and morpholine are coupled in the presence of an oxidizing agent, in this case, sodium hypochlorite.

Reaction Scheme:



Experimental Protocol

This protocol is based on established methods for the oxidative condensation of 2-mercaptobenzothiazole and morpholine.^{[4][5]}

Materials:

- 2-Mercaptobenzothiazole (MBT)
- Morpholine
- Sulfur
- Isopropanol
- Sodium hypochlorite solution (1.5 M)
- Sodium hydroxide (optional, for catalyst formation in alternative methods)^[6]
- Toluene (optional, for alternative extraction methods)^[7]

Equipment:

- Three-neck round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer with heating plate
- Thermometer
- Büchner funnel and flask
- Standard laboratory glassware
- Recrystallization apparatus

Procedure:

- **Reaction Setup:** In a three-neck round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, combine 2-mercaptobenzothiazole (2.36 g), morpholine (3.6 g), and sulfur (0.7 g) in isopropanol (100 ml).[\[1\]](#)
- **Heating:** Heat the mixture to 65-70°C with constant stirring.[\[1\]](#)[\[4\]](#)
- **Addition of Oxidizing Agent:** Slowly add 120 ml of 1.5 M sodium hypochlorite solution to the reaction mixture through the dropping funnel over a period of 30 minutes.[\[1\]](#) Maintain the temperature between 55-65°C during the addition.
- **Reaction:** After the addition is complete, continue stirring the mixture at 55-65°C for an additional 30 minutes to ensure the reaction goes to completion.[\[1\]](#)
- **Cooling and Precipitation:** Cool the reaction mixture to room temperature, and then further cool in an ice bath to 0-10°C for about 30 minutes to facilitate the precipitation of the product.[\[6\]](#)
- **Isolation:** Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the solid with cold water to remove any inorganic salts.

- Drying: Air-dry the product at 25-30°C.[6]
- Purification (Optional): For higher purity, the crude product can be recrystallized from ethanol.[4]

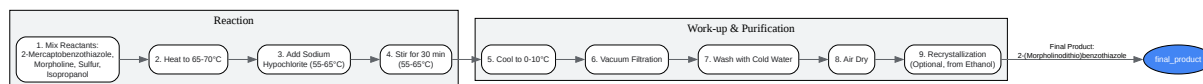
Data Presentation

The following table summarizes the quantitative data associated with the synthesis of **2-(Morpholinodithio)benzothiazole**.

Parameter	Value	Reference
Reactants		
2-Mercaptobenzothiazole	2.36 g	[1]
Morpholine	3.6 g	[1]
Sulfur	0.7 g	[1]
Isopropanol	100 ml	[1]
Sodium Hypochlorite (1.5M)	120 ml	[1]
Reaction Conditions		
Temperature	65-70°C (initial), 55-65°C (reaction)	[1][4]
Reaction Time	0.5 hours (after addition)	[1]
Product Characterization		
Yield	89-95%	[4][6]
Melting Point	123-136°C	[1][6]
Molecular Weight	284.42 g/mol	[1]
Appearance	Solid	

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-(Morpholinodithio)benzothiazole**.



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Caption: Workflow for the synthesis of **2-(Morpholinodithio)benzothiazole**.

Safety Precautions

- Handle all chemicals with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Perform the reaction in a well-ventilated fume hood.
- Morpholine is corrosive and flammable. Avoid contact with skin and eyes.
- Sodium hypochlorite is a strong oxidizing agent and can cause burns. Handle with care.
- 2-Mercaptobenzothiazole can cause skin sensitization.[8]

Conclusion

The described protocol provides a clear and reproducible method for the synthesis of **2-(Morpholinodithio)benzothiazole**. The high yields and straightforward work-up make this an attractive method for laboratory-scale production. The provided data and workflow diagram offer a comprehensive guide for researchers and professionals in the fields of chemical synthesis and drug development.

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